

Essential Safety and Logistical Information for Handling KU-60019

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Compound of Interest

Compound Name: KU-60019

Cat. No.: B3026409

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This document provides comprehensive guidance for researchers, scientists, and drug development professionals on the safe handling, operational use, and disposal of **KU-60019**, a potent and specific inhibitor of Ataxia-Telangiectasia Mutated (ATM) kinase. Adherence to these protocols is critical to ensure laboratory safety and the integrity of experimental outcomes.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **KU-60019** is provided below.

Property	Value
Chemical Name	2-((2R,6S)-2,6-dimethylmorpholino)-N-(5-(6-morpholino-4-oxo-4H-pyran-2-yl)-9H-thioxanthen-2-yl)acetamide
CAS Number	925701-46-8[1][2]
Molecular Formula	C ₃₀ H ₃₃ N ₃ O ₅ S[2]
Molecular Weight	547.67 g/mol [2][3]
Appearance	Solid
Purity	≥98%[2]
Solubility	DMSO: 50 mg/mL Ethanol: 50 mg/mL DMF: 20 mg/mL[2]
Storage	Store at -20°C for long-term storage[4][5]
Stability	≥ 4 years at -20°C[2]

Biological Activity and Specificity

KU-60019 is a second-generation ATM inhibitor, demonstrating high potency and selectivity.[6] It functions as an ATP-competitive inhibitor.[6]

Target	IC ₅₀	Notes
ATM	6.3 nM[3][4][7]	Highly potent and specific inhibition.
DNA-PKcs	1.7 μM[3][5][7]	~270-fold less sensitive than ATM.[3][7]
ATR	>10 μM[3][5][7]	~1600-fold less sensitive than ATM.[3][7]
Other Kinases	Minimal activity against a panel of 229 other protein kinases.[2][7]	Demonstrates high selectivity for ATM.

Operational Plans: Personal Protective Equipment (PPE)

Given that **KU-60019** is a potent bioactive compound, strict adherence to safety protocols is mandatory. The following PPE is required when handling **KU-60019** in solid or dissolved form.

1. Engineering Controls:

- Always handle solid **KU-60019** within a certified chemical fume hood or a powder containment hood to prevent inhalation of airborne particles.
- When preparing solutions, work within a chemical fume hood.

2. Personal Protective Equipment:

- Gloves: Two pairs of chemotherapy-rated nitrile gloves are required.^[8] The outer glove should be worn over the cuff of the lab coat, and the inner glove underneath. Change gloves immediately if contaminated or every two hours.
- Eye Protection: Chemical splash goggles or a full-face shield must be worn to protect against splashes.^[9]
- Lab Coat: A disposable, back-closing, solid-front gown made of a low-permeability fabric is required.^{[8][9]} Standard cotton lab coats are not sufficient.
- Respiratory Protection: For handling the solid compound, a NIOSH-approved N95 respirator is recommended to prevent inhalation.^{[9][10]}

3. Hygiene:

- Wash hands thoroughly with soap and water before and after handling the compound, and after removing gloves.
- Do not eat, drink, or apply cosmetics in the laboratory.

Experimental Protocol: In-Vitro Cell Viability Assay

This protocol outlines a typical experiment to assess the effect of **KU-60019** on the viability of cancer cells, such as human glioma cell lines (e.g., U87, U1242).^{[5][11]}

1. Cell Culture:

- Culture human glioma cells in the recommended growth medium supplemented with fetal bovine serum and antibiotics.
- Maintain cells in a humidified incubator at 37°C with 5% CO₂.

2. Preparation of **KU-60019** Stock Solution:

- Under a chemical fume hood, dissolve **KU-60019** powder in sterile DMSO to create a high-concentration stock solution (e.g., 10 mM).
- Aliquot the stock solution into small volumes and store at -20°C. Avoid repeated freeze-thaw cycles.

3. Cell Seeding:

- Trypsinize and count the cells.
- Seed the cells into 96-well plates at a predetermined density (e.g., 5,000 cells/well) and allow them to adhere overnight.

4. Treatment with **KU-60019**:

- Prepare serial dilutions of **KU-60019** from the stock solution in the cell culture medium to achieve the desired final concentrations (e.g., 0.1 µM to 10 µM).
- Remove the old medium from the wells and add the medium containing the different concentrations of **KU-60019**. Include a vehicle control (DMSO-treated) group.

5. Incubation:

- Incubate the plates for the desired duration (e.g., 24, 48, or 72 hours).

6. Viability Assessment (e.g., using AlamarBlue):^{[3][5]}

- Add AlamarBlue reagent to each well according to the manufacturer's instructions.[3][5]
- Incubate for 1-4 hours at 37°C.
- Measure the fluorescence or absorbance using a plate reader.

7. Data Analysis:

- Calculate the percentage of cell viability for each treatment group relative to the vehicle control.
- Plot the dose-response curve and determine the IC₅₀ value.

Disposal Plan

All materials contaminated with **KU-60019** must be disposed of as hazardous chemical waste.

1. Solid Waste:

- All disposable PPE (gloves, gowns, etc.), plasticware (pipette tips, tubes, plates), and any other solid materials that have come into contact with **KU-60019** must be collected in a designated, clearly labeled hazardous waste container.

2. Liquid Waste:

- All liquid waste containing **KU-60019** (e.g., unused stock solutions, media from treated cells) must be collected in a designated, sealed, and clearly labeled hazardous liquid waste container.
- Do not pour **KU-60019** waste down the drain.

3. Sharps Waste:

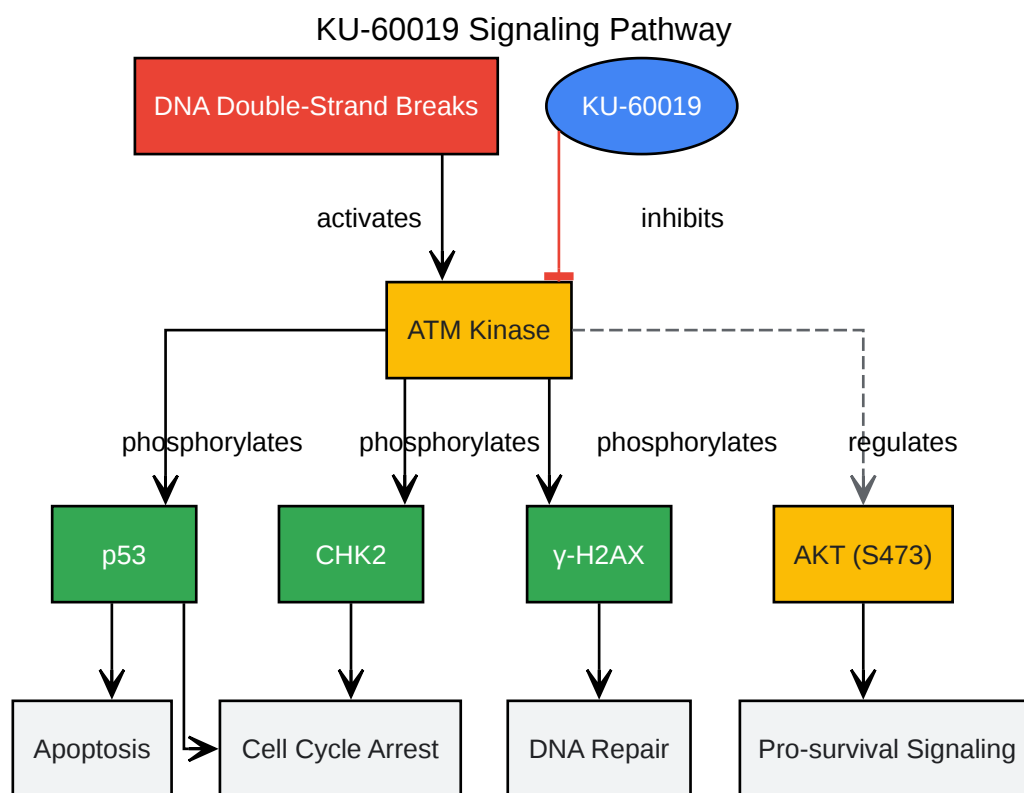
- Needles, syringes, and other sharps contaminated with **KU-60019** must be disposed of in a designated sharps container for hazardous chemical waste.

4. Decontamination:

- All non-disposable equipment and work surfaces should be decontaminated with a suitable solvent (e.g., 70% ethanol) followed by a laboratory-grade detergent.

Visualizations

Signaling Pathway of KU-60019 Action

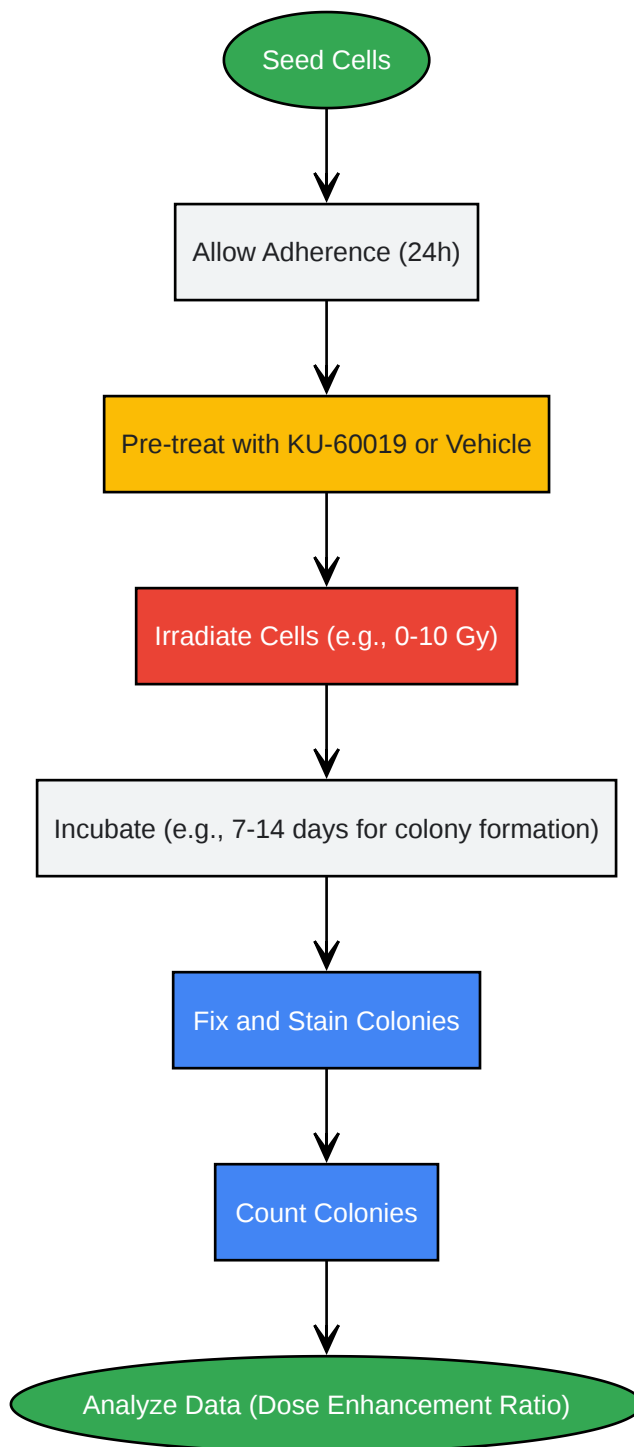


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Caption: Mechanism of action of **KU-60019** in the ATM signaling pathway.

Experimental Workflow for Radiosensitization Assay

KU-60019 Radiosensitization Workflow



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Caption: Workflow for assessing the radiosensitizing effect of **KU-60019**.

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